

Solubility of Benzyl Lactate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Benzyl lactate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **benzyl lactate** in various organic solvents. Understanding the solubility characteristics of this compound is crucial for its application in pharmaceutical formulations, chemical synthesis, and other industrial processes. This document compiles available solubility data, details experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Core Concepts in Solubility

The solubility of a substance, in this case, **benzyl lactate**, is its property to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The principle of "like dissolves like" is a fundamental concept in predicting solubility. **Benzyl lactate**, an ester of lactic acid and benzyl alcohol, possesses both polar (hydroxyl and ester groups) and nonpolar (benzyl group) characteristics, influencing its solubility in different types of solvents.

Quantitative Solubility Data

Precise, experimentally determined quantitative solubility data for **benzyl lactate** in a wide range of organic solvents is not extensively available in publicly accessible literature. However, based on its chemical structure and available information, a summary of its solubility is presented below. It is important to note that some of the available data is estimated.

| Solvent | Chemical Formula | Type | Solubility of Benzyl Lactate | Temperature (°C) |
|---------------------------|----------------------------------|---------------|------------------------------|------------------|
| Water | H ₂ O | Polar Protic | ~23.29 g/L (estimated)[1] | 25 |
| Dimethyl Sulfoxide (DMSO) | C ₂ H ₆ OS | Polar Aprotic | ≥ 100 mg/mL[2] | Not Specified |
| Alcohol | R-OH | Polar Protic | Soluble[1] | Not Specified |
| Ether | R-O-R' | Nonpolar | Soluble | Not Specified |

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data for their specific applications, the following experimental protocols are recommended. These methods are widely used for determining the thermodynamic solubility of organic compounds.

Isothermal Saturation Method (Shake-Flask Method)

This is a well-established and reliable method for determining equilibrium solubility.

Principle: An excess amount of the solute (**benzyl lactate**) is equilibrated with a known volume of the solvent at a constant temperature. The concentration of the dissolved solute in the saturated solution is then determined analytically.

Methodology:

- **Preparation:** Add an excess amount of **benzyl lactate** to a series of vials, each containing a known volume of the organic solvent to be tested. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Seal the vials to prevent solvent evaporation and place them in a constant-temperature shaker or orbital incubator. Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.

- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same constant temperature until the excess solid has settled. Alternatively, centrifugation or filtration can be used to separate the solid and liquid phases.
- **Sampling:** Carefully withdraw a known volume of the supernatant (the saturated solution).
- **Dilution:** Dilute the aliquot with a suitable solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the concentration of **benzyl lactate** in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), or UV-Vis Spectroscopy.
- **Calculation:** Calculate the solubility of **benzyl lactate** in the solvent, typically expressed in mg/mL, g/100mL, or mol/L.

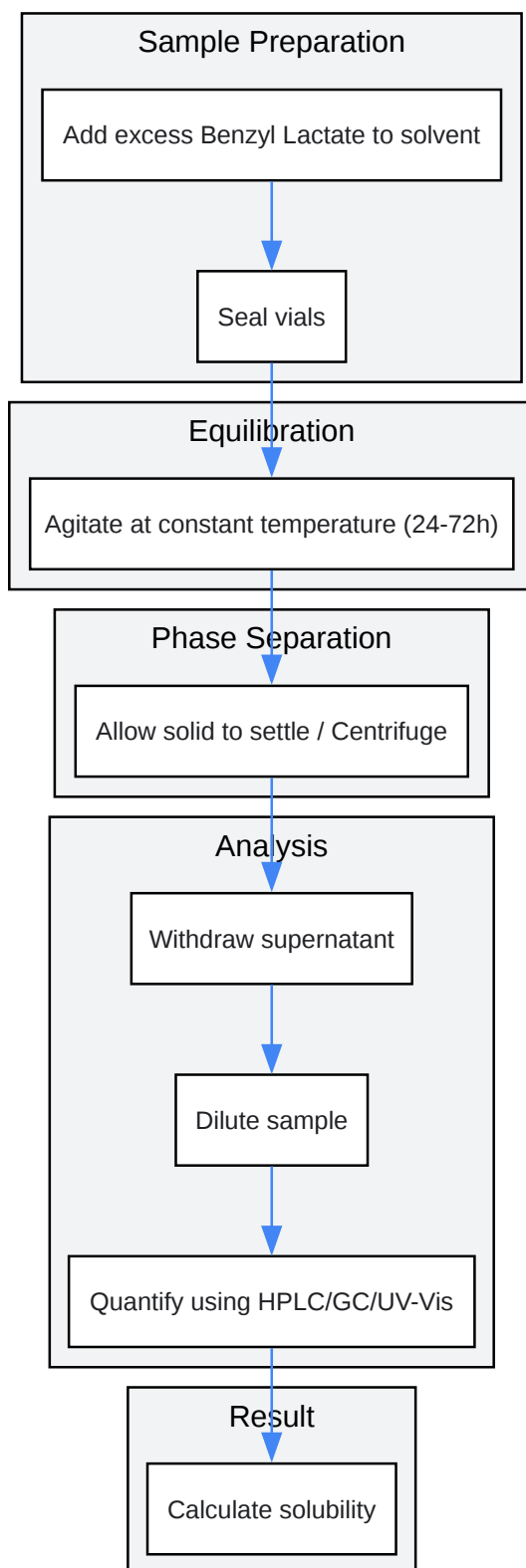
Analytical Methods for Quantification

The choice of analytical method for determining the concentration of **benzyl lactate** is critical for accurate solubility measurements.

- **High-Performance Liquid Chromatography (HPLC):** This is a common and accurate method. A reversed-phase C18 column is often suitable. The mobile phase could consist of a mixture of acetonitrile or methanol and water. Detection is typically performed using a UV detector at a wavelength where **benzyl lactate** has significant absorbance.
- **Gas Chromatography (GC):** GC can also be used, particularly for volatile solvents. A suitable column (e.g., a polar capillary column) should be selected. The injector and detector temperatures should be optimized to ensure proper vaporization and detection without degradation of the compound.
- **UV-Vis Spectroscopy:** If **benzyl lactate** has a distinct chromophore and the solvent does not interfere at the analytical wavelength, UV-Vis spectroscopy can be a rapid method for concentration determination. A calibration curve must be prepared beforehand.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of **benzyl lactate** solubility using the isothermal saturation method.



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Experimental workflow for solubility determination.

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